

# benzoxonium chloride molecular formula and weight

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## Compound of Interest

Compound Name: Benzoxonium Chloride

Cat. No.: B101389

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## Benzoxonium Chloride: A Technical Whitepaper

This document provides a comprehensive technical overview of **benzoxonium chloride**, a quaternary ammonium compound with significant antiseptic properties. It is intended for researchers, scientists, and professionals in drug development, offering in-depth information on its chemical characteristics, antimicrobial efficacy, and mechanism of action.

## Chemical and Physical Properties

**Benzoxonium chloride**, with the IUPAC name benzyldodecylbis(2-hydroxyethyl)ammonium chloride, is a well-documented antiseptic agent.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C23H42ClNO2	[1][2][3][4]
Molecular Weight	400.0 g/mol	[1][2]
CAS Number	19379-90-9	[1]
Appearance	White to off-white solid or crystalline powder	
Solubility	Soluble in water and various organic solvents	

## Antimicrobial Spectrum and Efficacy

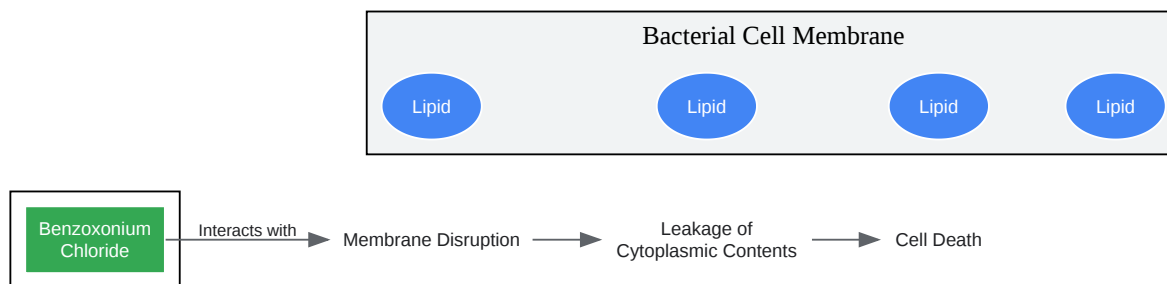
**Benzoxonium chloride** demonstrates broad-spectrum antimicrobial activity against a variety of pathogens. Its efficacy is quantified by the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC), which represent the lowest concentrations required to inhibit growth and to kill the microorganisms, respectively.

Microorganism	MIC (mg/L)	MBC (mg/L)	Source
Staphylococcus aureus	40	45	
Listeria monocytogenes	30	35	
Bacillus cereus	140	160	
Escherichia coli	40	45	
Salmonella typhimurium	Not specified	Not specified	
Pseudomonas aeruginosa	Not specified	Not specified	

Note: The data for *S. aureus*, *L. monocytogenes*, *B. cereus*, and *E. coli* are derived from studies on benzalkonium chloride, a closely related quaternary ammonium compound, due to the limited availability of specific quantitative data for **benzoxonium chloride**.

## Mechanism of Action

As a quaternary ammonium compound, the primary mechanism of action of **benzoxonium chloride** is the disruption of microbial cell membranes. The cationic headgroup of the molecule interacts with the negatively charged components of the bacterial cell membrane, leading to a loss of membrane integrity, leakage of essential cellular contents, and ultimately, cell death.



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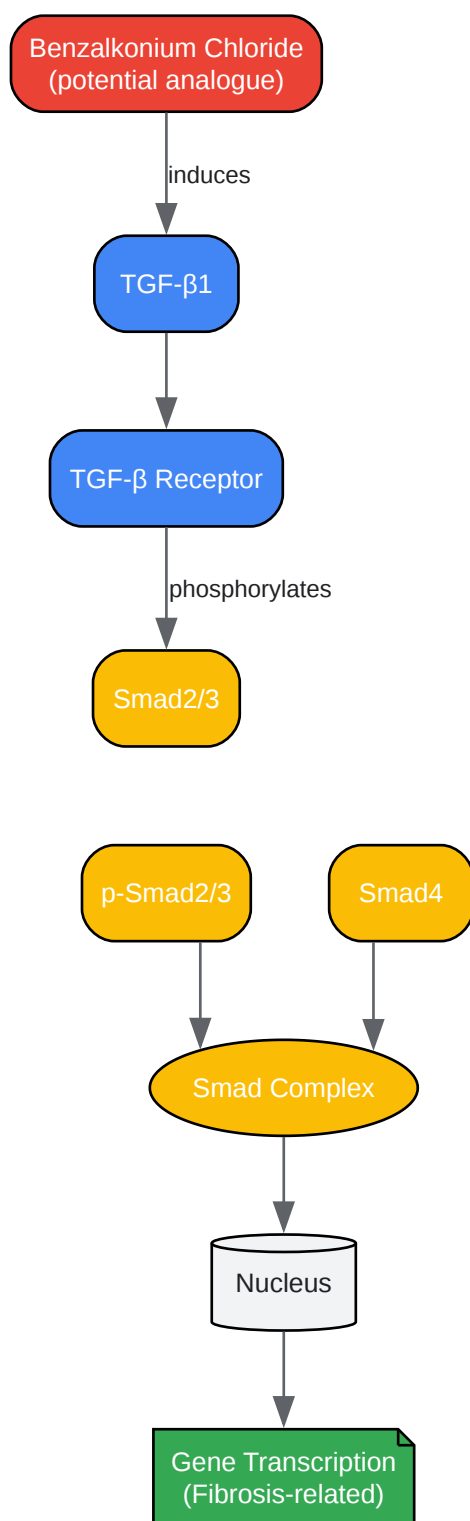
General mechanism of action of quaternary ammonium compounds.

## Potential Signaling Pathways

While specific signaling pathway studies for **benzoxonium chloride** are limited, research on the closely related compound, benzalkonium chloride, suggests potential pathways that may be affected in mammalian cells upon exposure. It is important to note that the following information is extrapolated and requires further specific investigation for **benzoxonium chloride**.

### TGF- $\beta$ 1/Smad3 Signaling Pathway

Studies on benzalkonium chloride have indicated its potential to induce subconjunctival fibrosis through the activation of the TGF- $\beta$ 1/Smad3 signaling pathway. This pathway is crucial in tissue repair and fibrosis.

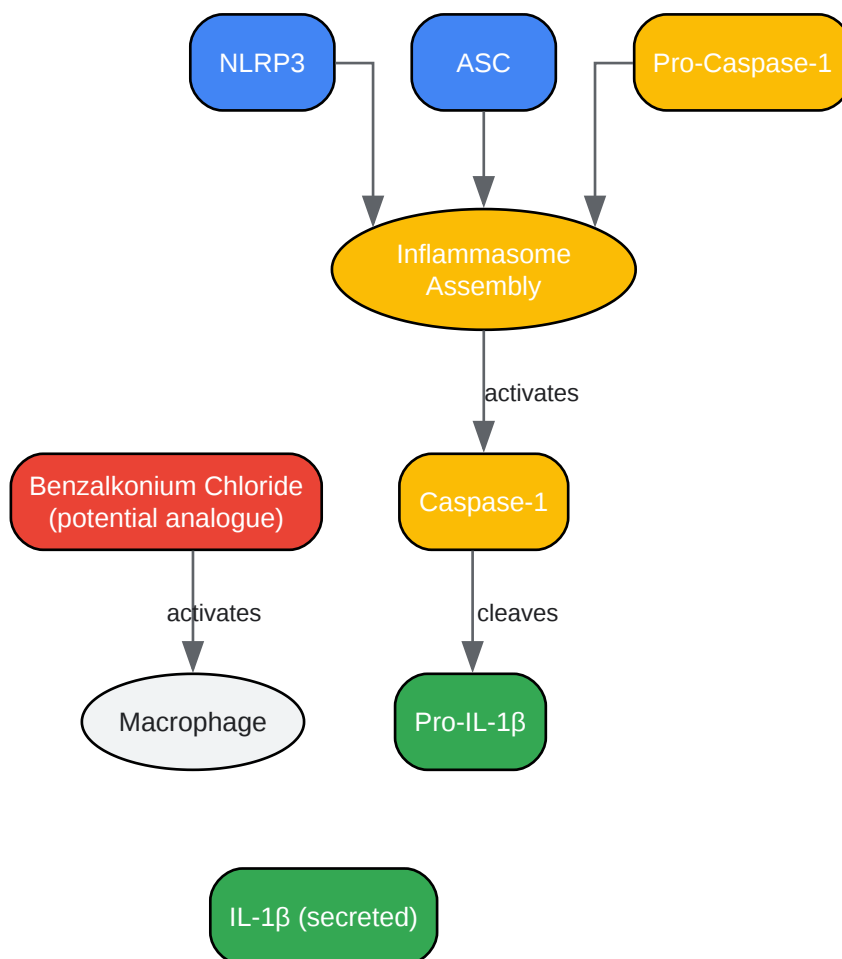


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Potential involvement of the TGF-β1/Smad3 pathway (extrapolated from benzalkonium chloride studies).

## NLRP3 Inflammasome Activation

Benzalkonium chloride has also been shown to initiate pro-inflammatory responses through the activation of the NLRP3 inflammasome, a key component of the innate immune system.



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Potential activation of the NLRP3 inflammasome (extrapolated from benzalkonium chloride studies).

## Experimental Protocols

### Synthesis of Benzoxonium-like Salts

A general two-step synthesis for benzoxonium-like salts involves the reaction of an appropriate N,N-bis(2-hydroxyethyl)-N-alkylamine with benzyl chloride.

#### Procedure:

- A mixture of the N,N-bis(2-hydroxyethyl)-N-alkylamine (14 mmol) and benzyl chloride (28 mmol) is heated in a solvent-free reaction at 100 °C for 2 hours.
- The reaction mixture is then allowed to stand at room temperature for 5 days.
- The crude product is purified by crystallization, typically using a methanol/ethyl acetate mixture followed by a methanol/diethyl ether mixture, to yield the final white solid product.

## Antimicrobial Susceptibility Testing

The antimicrobial efficacy of **benzoxonium chloride** can be determined using standard microbroth dilution methods to ascertain the MIC and MBC values.

#### Procedure:

- Prepare a stock solution of **benzoxonium chloride** in an appropriate solvent.
- Perform serial two-fold dilutions of the stock solution in a 96-well microtiter plate containing a suitable broth medium (e.g., Mueller-Hinton Broth).
- Inoculate each well with a standardized suspension of the test microorganism (e.g.,  $5 \times 10^5$  CFU/mL).
- Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours).
- The MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.
- To determine the MBC, aliquots from the wells showing no growth are subcultured onto agar plates. The MBC is the lowest concentration that results in a significant reduction (e.g.,  $\geq 99.9\%$ ) in the number of viable colonies.

## Concluding Remarks

**Benzoxonium chloride** is a potent quaternary ammonium antiseptic with a broad spectrum of antimicrobial activity. Its primary mechanism of action involves the disruption of microbial cell

membranes, a characteristic shared with other compounds in its class. While detailed studies on its interaction with specific cellular signaling pathways are not as extensive as for its analogue, benzalkonium chloride, the available data strongly support its efficacy as a disinfectant. Further research into its specific biological interactions will be beneficial for expanding its therapeutic and industrial applications.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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